

An In-depth Technical Guide to Nile Blue Methacrylamide: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Nile Blue Methacrylamide

Cat. No.: B13920238

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nile Blue Methacrylamide** (NBM), a fluorescent monomer with significant applications in the development of advanced sensor technologies and bioimaging.

Chemical Structure and Core Properties

Nile Blue Methacrylamide is a derivative of the well-known Nile Blue dye, functionalized with a methacrylamide group. This modification allows for its covalent incorporation into polymer backbones, a key feature for the development of stable and leach-resistant sensors.^[1]

Chemical Structure:

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Table 1: Core Properties of Nile Blue Methacrylamide

Property	Value	Reference
IUPAC Name	N-(9-(diethylamino)-5H-benzo[a]phenoxazin-5-ylidene)-2-methylprop-2-enamide	-
CAS Number	699018-10-5	[2][3]
Molecular Formula	C ₂₄ H ₂₄ ClN ₃ O ₂	[2][3]
Molecular Weight	421.92 g/mol	[2][3]
Appearance	Dark purple crystals	[4]
Solubility	Soluble in various organic solvents.	[5]

Physicochemical and Spectroscopic Properties

The utility of NBM is intrinsically linked to its sensitive photophysical properties, which are highly dependent on the local chemical environment, particularly pH and solvent polarity.

pH-Dependent Absorption and Emission

NBM exhibits a significant shift in its absorption and fluorescence spectra in response to changes in pH.[6] In acidic environments, the molecule is protonated, leading to different electronic transitions compared to its deprotonated state in alkaline conditions.[6] This property

is the foundation of its use as a pH sensor.[6] When incorporated into polymers, this pH-dependent spectral shift can be finely tuned. For instance, polymers containing NBM have shown absorption maxima around 600 nm at pH 5, shifting to approximately 500 nm at pH 7.[7]

Solvatochromism

The absorption and emission maxima of NBM are also influenced by the polarity of the solvent, a phenomenon known as solvatochromism. This property is critical for its application in sensing local microenvironments. While specific data for NBM is not readily available in a comprehensive table, the behavior of its parent compound, Nile Blue, provides a strong indication of its solvatochromic properties.

Table 2: Spectroscopic Properties of Nile Blue in Various Solvents

Solvent	Absorption λ_{\max} (nm)	Emission λ_{\max} (nm)
Toluene	493	574
Acetone	499	596
DMF	504	598
Ethanol	628	667
Water	635	674
1.0 N HCl (pH=1.0)	457	556

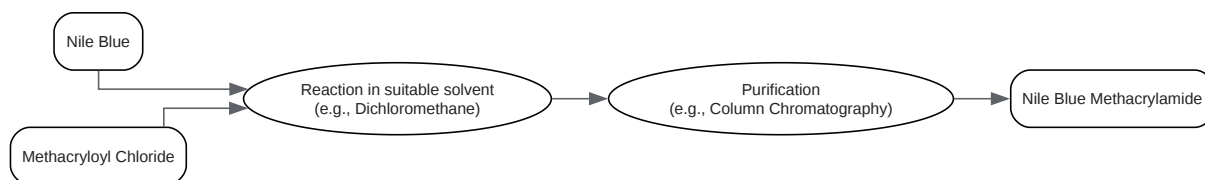
Note: Data for the parent Nile Blue dye, which is indicative of NBM's properties.

Experimental Protocols

Synthesis of Nile Blue Methacrylamide

A detailed protocol for the synthesis of **Nile Blue Methacrylamide** is provided in the supporting information of the publication by Madsen et al. in the Journal of the American Chemical Society (2013).[6][8] The general scheme involves the reaction of Nile Blue with methacryloyl chloride.

Logical Workflow for Synthesis:



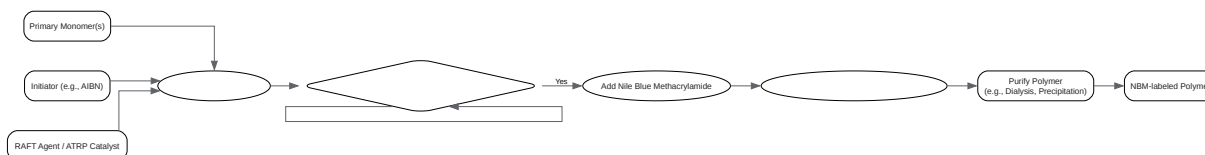
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Synthesis of Nile Blue Methacrylamide.

Polymerization of Nile Blue Methacrylamide

NBM can be incorporated into polymers using controlled radical polymerization techniques such as Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization. A critical consideration is that Nile Blue derivatives can act as spin traps, retarding the polymerization.[6] To mitigate this, NBM should be added at a high monomer conversion (typically >80%).[6]

Experimental Workflow for Polymerization:



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Incorporation of NBM into a polymer.

Intracellular pH Measurement

Polymers functionalized with NBM can be used for intracellular pH sensing in live cells. The principle relies on the ratiometric or intensimetric changes in fluorescence upon pH variation within cellular compartments like lysosomes and endosomes.[6][9]

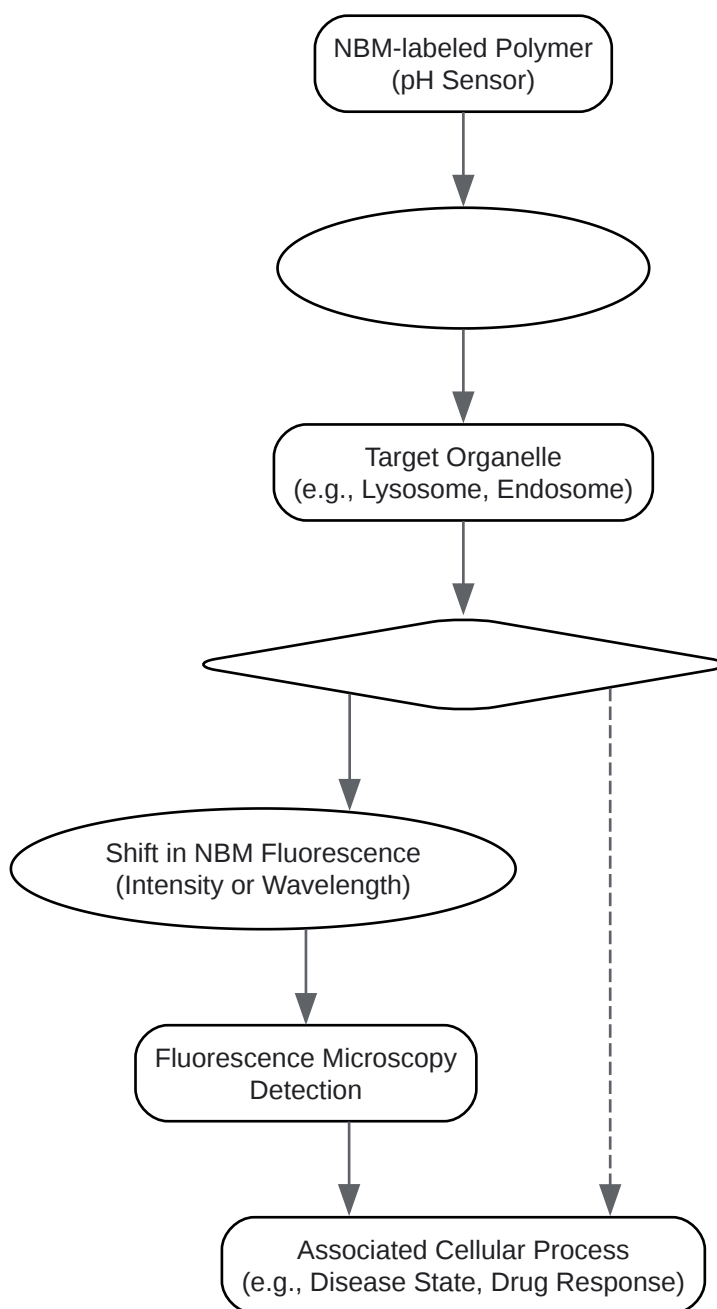
Protocol for Live-Cell Imaging: A detailed protocol for live-cell imaging using NBM-labeled polymers can be adapted from established methods for fluorescent pH sensors. The following is a generalized workflow:

- Cell Culture: Plate cells on a suitable imaging dish (e.g., glass-bottom dish) and culture overnight.
- Probe Incubation: Incubate the cells with the NBM-labeled polymer nanoparticles at a predetermined concentration (e.g., 1.0 g/L) for a specified duration (e.g., 24 hours) to allow for cellular uptake.[10]
- Washing: Gently wash the cells with a suitable buffer (e.g., PBS) to remove any extracellular nanoparticles.
- Imaging: Image the cells using a fluorescence microscope equipped with appropriate excitation and emission filters. For NBM, excitation is typically in the green-yellow range (around 550 nm), and emission is collected in the far-red to near-infrared region (650-750 nm).[11]
- Data Analysis: Analyze the fluorescence intensity or the ratio of intensities at two different emission wavelengths to determine the intracellular pH, often with the aid of a calibration curve.

Signaling Pathways and Cellular Applications

NBM itself does not directly participate in signaling pathways. Instead, it serves as a reporter on the physiological state of the cell, specifically the pH of various organelles. Changes in intracellular pH are associated with numerous cellular processes and signaling events, including cell proliferation, apoptosis, and ion transport.

Logical Relationship for pH Sensing Application:



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Application of NBM in cellular pH sensing.

Conclusion

Nile Blue Methacrylamide is a versatile fluorescent monomer with significant potential in the development of advanced materials for sensing and bioimaging. Its pH-sensitive and solvatochromic properties, combined with its ability to be covalently integrated into polymer

structures, make it an invaluable tool for researchers in chemistry, materials science, and drug development. The methodologies outlined in this guide provide a foundation for the synthesis, polymerization, and application of this promising compound. For detailed experimental procedures, readers are encouraged to consult the primary literature cited herein.

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